

A Comparative Analysis of Verapamil and Benoxathian Hydrochloride: Efficacy and Safety Profiles

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Compound of Interest

Compound Name: *Benoxathian hydrochloride*

Cat. No.: *B1246132*

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A direct comparative analysis of the efficacy and safety of **Benoxathian hydrochloride** and verapamil is not feasible at this time due to a lack of available clinical and preclinical data for **Benoxathian hydrochloride**. Scholarly searches for "**Benoxathian hydrochloride**" yield primarily a Material Safety Data Sheet, which identifies it as a chemical for research use only, with no associated publications on its pharmacological effects, mechanism of action, or performance in clinical trials.

This guide will therefore provide a comprehensive overview of the well-established efficacy and safety of verapamil, a widely used calcium channel blocker. This information is intended for researchers, scientists, and drug development professionals to serve as a detailed reference on verapamil's properties.

Verapamil: A Detailed Profile

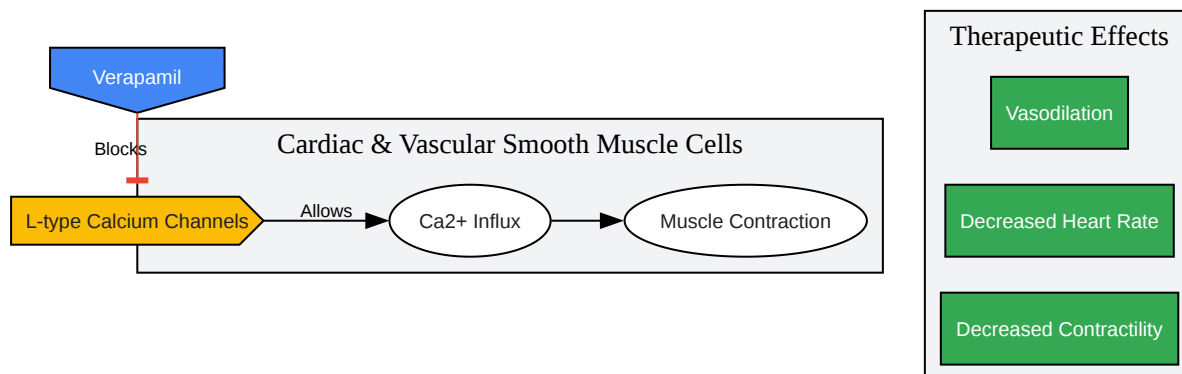
Verapamil is a calcium channel blocker used in the treatment of hypertension (high blood pressure), angina (chest pain), and certain heart rhythm disorders.^{[1][2]} It functions by relaxing the muscles of the heart and blood vessels, which reduces the heart's workload and increases the supply of blood and oxygen to the heart.^{[1][2]}

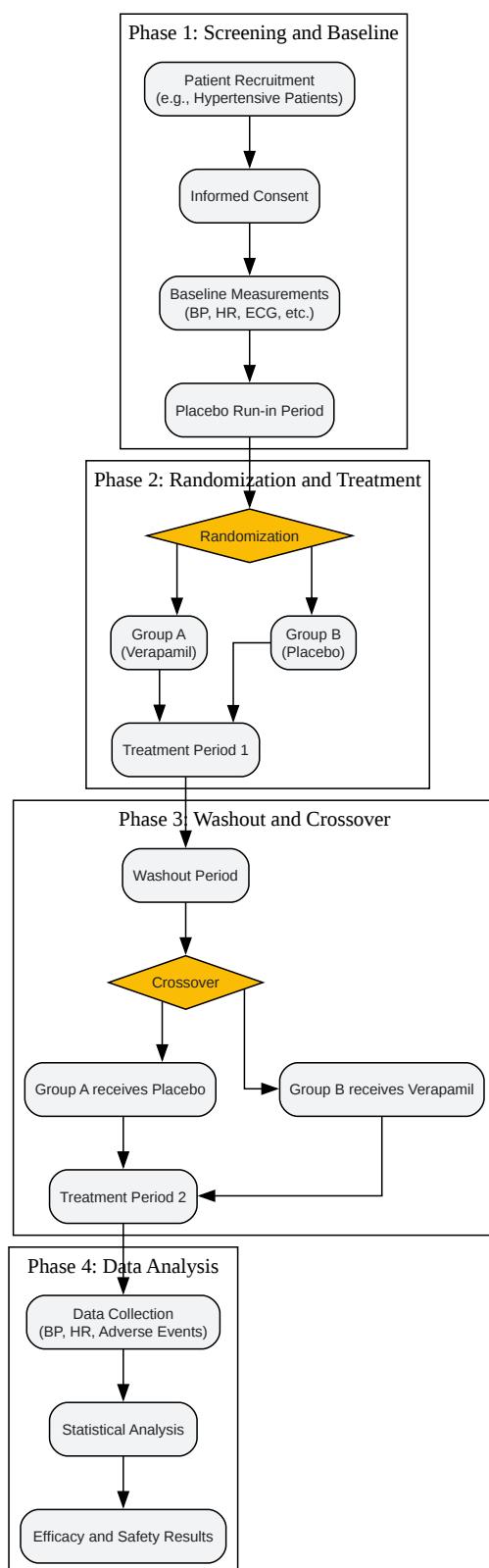
Mechanism of Action

Verapamil's primary mechanism of action is the inhibition of voltage-dependent L-type calcium channels in cardiac and vascular smooth muscle cells.[3][4] By blocking the influx of calcium ions into these cells, verapamil exerts several key therapeutic effects:

- **Negative Inotropic Effect:** A reduction in the force of myocardial contraction, which decreases the heart's oxygen demand.[4]
- **Negative Chronotropic and Dromotropic Effects:** Slowing of the heart rate and conduction through the atrioventricular (AV) node by inhibiting calcium influx in the sinoatrial (SA) and AV nodes.[4] This is beneficial in managing tachyarrhythmias.
- **Vasodilation:** Relaxation of arterial smooth muscle, leading to dilation of coronary and systemic peripheral blood vessels.[3] This reduces blood pressure and increases oxygen supply to the heart muscle.[3]

Verapamil is also known to block Kv voltage-gated potassium channels.[3]





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